

Application Note: Antimicrobial Profiling of N-Cyclohexyl-2-methoxybenzamide[1]

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Compound of Interest

Compound Name: *N-cyclohexyl-2-methoxybenzamide*

CAS No.: 57149-81-2

Cat. No.: B382056

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Executive Summary & Scientific Rationale

N-cyclohexyl-2-methoxybenzamide represents a distinct subclass of lipophilic carboxamides. In antimicrobial drug discovery, the fusion of a benzamide core with a cyclohexyl moiety serves a specific medicinal chemistry purpose: balancing aqueous solubility with membrane permeability.[1]

While the benzamide scaffold is historically associated with the inhibition of bacterial cell division (specifically targeting the FtsZ protein) and Type II topoisomerases (DNA gyrase), the N-cyclohexyl substitution significantly alters the physicochemical profile.[1] It increases the partition coefficient (LogP), potentially enhancing activity against Gram-positive bacteria (*Staphylococcus aureus*, *Enterococcus faecalis*) and Mycobacteria, which possess lipid-rich cell walls.[1]

This Application Note provides a rigorous, standardized workflow for screening **N-cyclohexyl-2-methoxybenzamide**. It moves beyond simple "activity checking" to a comprehensive

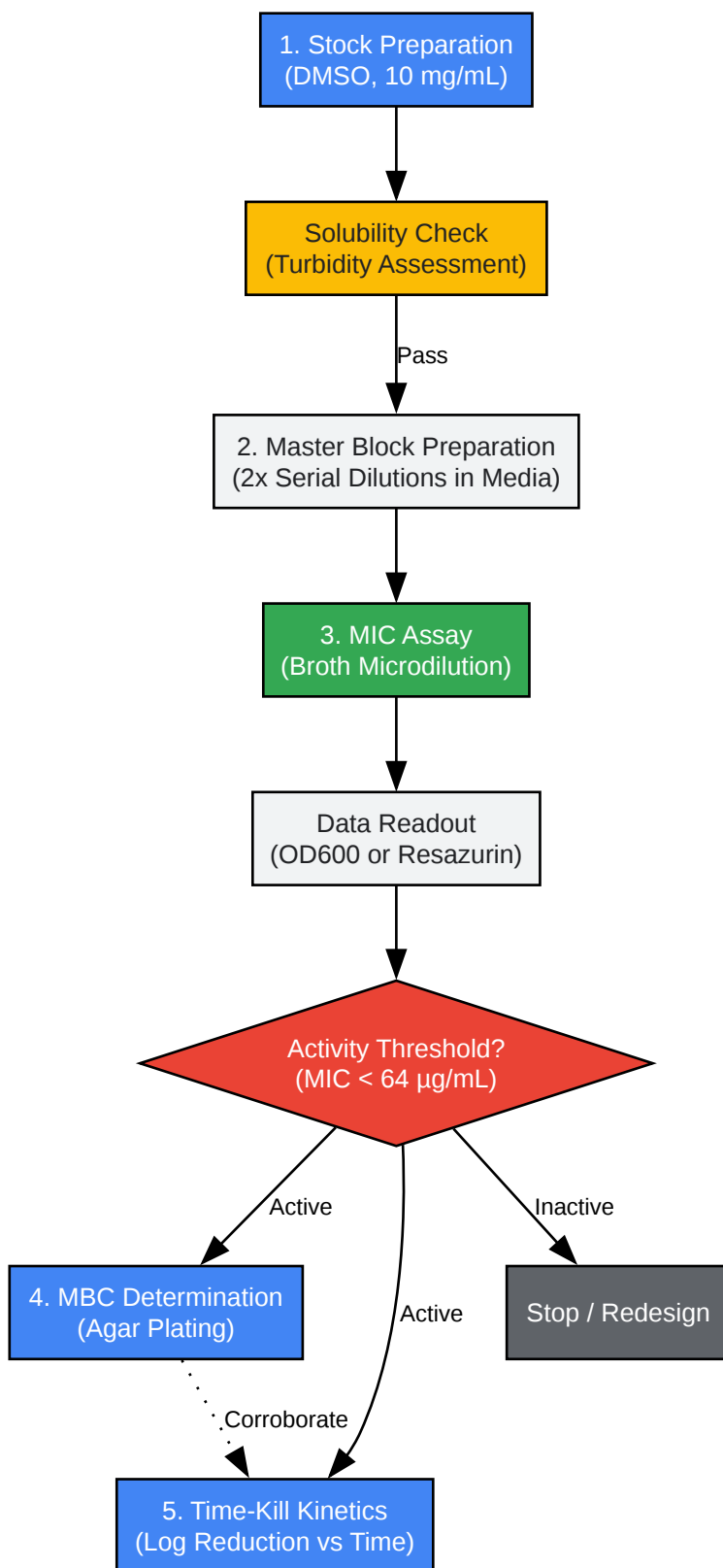
profiling protocol designed to determine potency (MIC), lethality (MBC), and kinetic behavior (Time-Kill).[1]

Key Chemical Properties[1][3][4]

- IUPAC Name: **N-cyclohexyl-2-methoxybenzamide**
- Molecular Formula: $C_{14}H_{19}NO_2$ [1]
- Solubility Profile: Low aqueous solubility; High solubility in DMSO and Ethanol.[1]
- Critical Handling Note: Due to the cyclohexyl group, this compound is prone to precipitation in aqueous media at concentrations $>128 \mu\text{g/mL}$. [1] The protocols below include specific "step-down" dilution steps to mitigate this.

Experimental Workflow Visualization

The following diagram outlines the logical flow of the screening campaign, from stock preparation to data interpretation.



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Figure 1: Strategic workflow for evaluating **N-cyclohexyl-2-methoxybenzamide**, ensuring resource allocation only to active candidates.

Protocol 1: Stock Preparation & Handling

Objective: To create a stable stock solution that prevents compound precipitation during the aqueous transition in biological assays.

Materials

- **N-cyclohexyl-2-methoxybenzamide** (Purity >95%)[1][2]
- Dimethyl sulfoxide (DMSO), anhydrous, cell-culture grade[1]
- Vortex mixer[1]
- Sonicator bath[1]

Methodology

- Weighing: Weigh approximately 10 mg of the compound into a sterile 1.5 mL microcentrifuge tube. Record the exact mass.
- Solubilization: Add sufficient DMSO to achieve a final concentration of 10,240 µg/mL (approx. 10 mg/mL).
 - Calculation: $\text{Volume (}\mu\text{L)} = (\text{Mass in mg} / 10.[1]24) * 1000.[1]$
 - Why 10,240? This facilitates binary (log2) serial dilutions later, aligning perfectly with standard plate layouts (e.g., 128, 64, 32...).[1]
- Homogenization: Vortex for 30 seconds. If visual particulates remain, sonicate at 40 kHz for 5 minutes at room temperature.
- Storage: Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C.
 - Stability Note: Benzamides are generally stable, but the methoxy group can be sensitive to prolonged light exposure.[1] Store in amber tubes.

Protocol 2: Minimum Inhibitory Concentration (MIC)

Standard: CLSI M07-A10 / EUCAST Objective: Determine the lowest concentration that inhibits visible bacterial growth.[1]

Materials

- Cation-Adjusted Mueller-Hinton Broth (CAMHB)[1]
- 96-well microtiter plates (U-bottom or flat-bottom)[1]
- Test Organisms (e.g., *S. aureus* ATCC 29213, *E. coli* ATCC 25922)[1]
- Positive Control: Ciprofloxacin or Vancomycin[1]
- Resazurin (Alamar Blue) - Optional for visual enhancement[1]

Step-by-Step Procedure

A. Inoculum Preparation[3][4]

- Culture: Grow bacteria on non-selective agar overnight.
- Suspension: Pick 3-5 colonies and suspend in sterile saline.
- Standardization: Adjust turbidity to 0.5 McFarland Standard (approx.

CFU/mL).[1]

- Dilution: Dilute this suspension 1:150 in CAMHB to achieve a starting inoculum of CFU/mL.

B. Plate Setup (The "2x" Method)

To prevent DMSO toxicity, the final DMSO concentration must be <1%.[1]

- Intermediate Plate (Dilution Block):
 - Pipette 100 μ L of CAMHB into columns 2–12 of a sterile plate.

- Add 200 μL of the 256 $\mu\text{g/mL}$ working solution (prepared from stock) into column 1.^[1]
- Perform serial 1:2 dilutions from column 1 to 10. Discard 100 μL from column 10.
- Result: You now have 2x concentrations ranging from 256 $\mu\text{g/mL}$ down to 0.5 $\mu\text{g/mL}$.
- Assay Plate:
 - Transfer 50 μL from the Intermediate Plate to the Assay Plate.
 - Add 50 μL of the bacterial inoculum (from Step A) to all wells (except sterility controls).
 - Final Test Concentrations: 128 $\mu\text{g/mL}$ down to 0.25 $\mu\text{g/mL}$.
 - Final DMSO: < 1.25% (Acceptable for most strains; include a Solvent Control column).^[1]

C. Incubation & Readout^[3]

- Seal plate with breathable film. Incubate at $35 \pm 2^\circ\text{C}$ for 16–20 hours (24h for MRSA).^[1]
- Visual Read: Record the MIC as the lowest concentration well that is optically clear (no turbidity).
- Resazurin (Optional): Add 10 μL of 0.01% Resazurin solution. Incubate for 1 hour. Blue = Inhibition; Pink = Growth.

Protocol 3: Minimum Bactericidal Concentration (MBC)

Objective: Determine if **N-cyclohexyl-2-methoxybenzamide** kills the bacteria or merely inhibits growth.

Methodology

- Identify the MIC well and all wells with higher concentrations (supraminimal).^[1]
- Sample 10 μL from each of these clear wells.
- Spot-plate onto fresh nutrient agar plates (MHA or TSA).

- Incubate at 35°C for 24 hours.
- Calculation: Count colonies. The MBC is the lowest concentration that kills $\geq 99.9\%$ of the initial inoculum.
 - Threshold: If the initial load was CFU/well, the MBC plate should show < 5 colonies.[\[1\]](#)

Data Analysis & Interpretation

Bactericidal vs. Bacteriostatic Ratio

Calculate the MBC/MIC ratio to classify the compound's mode of action.

MBC/MIC Ratio	Classification	Clinical/Research Implication
≤ 4	Bactericidal	High potential. Kills pathogens effectively. Preferred for immunocompromised hosts.
> 4	Bacteriostatic	Inhibits growth. Relies on host immune system. Common for protein synthesis inhibitors.

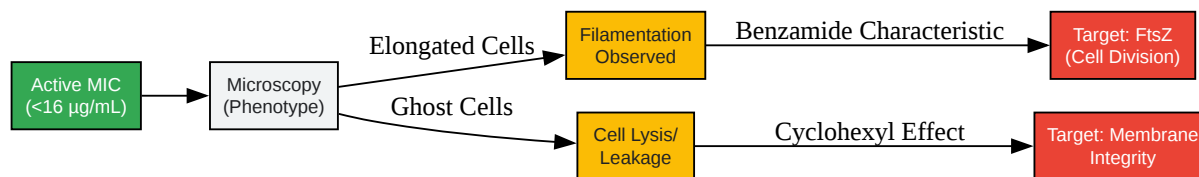
Structure-Activity Relationship (SAR) Context

If the MIC is high ($> 64 \mu\text{g/mL}$), consider:

- Permeability Issue: The cyclohexyl group may be too bulky for Gram-negative porins. Check activity against Gram-positives (*S. aureus*) specifically.
- Efflux: Benzamides are common substrates for efflux pumps. Repeat MIC in the presence of an efflux inhibitor (e.g., PA β N).[\[1\]](#)

Mechanism of Action Logic (Advanced)

To further validate the target, use the following logic diagram to interpret results from specific mutant strains or phenotypic assays.



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Figure 2: Mechanistic decision tree.[1] Benzamides typically induce filamentation (FtsZ inhibition), while the lipophilic cyclohexyl tail may cause membrane disruption.[1]

References

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